

# 2-Methyl-4-octanone structure and properties

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## Compound Focus: 2-Methyl-4-octanone

CAS No.: 7492-38-8

Cat. No.: S1896240

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## Chemical & Physical Properties

The table below organizes the key identified properties of **2-Methyl-4-octanone**.

Property	Value / Description
CAS Registry Number	7492-38-8 [1] [2] [3]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O [1] [2] [4]
Molecular Weight	142.24 g/mol [1] [3] [4]
IUPAC Name	2-methyloctan-4-one [1] [3] [4]
Boiling Point	180°C [1] [3] [4]
Melting Point	-18.52°C (estimate) [1] [3]
Density	0.8258 (estimate) [1] [3]
Refractive Index	1.4150 [1] [3] [4]
Appearance	Colorless clear liquid [1]
Storage Temperature	2-8°C [1] [3]

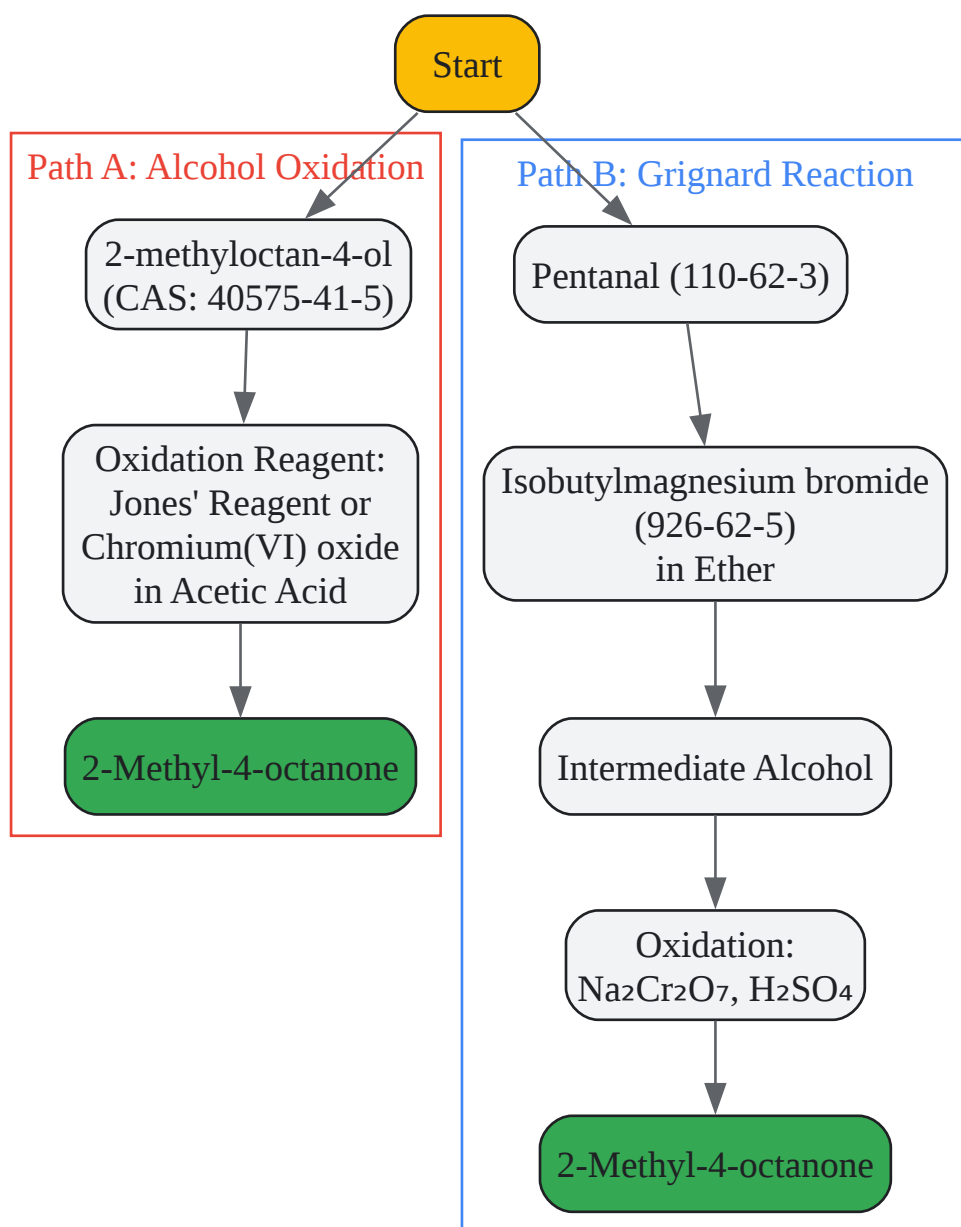
## Primary Research Applications

**2-Methyl-4-octanone** is identified in multiple chemical supplier catalogs with the following research applications [1] [5] [4]:

- **Proteomics Research:** It is used as a building block ketone.
- **Pharmaceutical Intermediates:** It serves as a chemical intermediate in the synthesis of other compounds.

## Synthetic Pathways

The following synthetic routes for **2-Methyl-4-octanone** have been identified. The provided workflow diagram outlines these primary methods.



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*Synthetic pathways for 2-Methyl-4-octanone via oxidation and Grignard reaction.*

#### Detailed Experimental Protocols:

- **Path A: Oxidation of 2-methyloctan-4-ol**

- **Starting Material:** 2-methyloctan-4-ol (CAS 40575-41-5) [6].
- **Reagents:** Jones' reagent (a solution of chromium trioxide in sulfuric acid) or Chromium(VI) oxide in acetic acid [6].

- **Reported Yield:** This method can proceed with an **86% yield** [6].
- **Path B: Grignard Reaction Sequence**
  - **Step 1 - Grignard Addition:**
    - **Starting Materials:** Pentanal (CAS 110-62-3) and Isobutylmagnesium bromide (CAS 926-62-5) [6].
    - **Solvent:** Ether [6].
    - **Product:** An intermediate alcohol.
  - **Step 2 - Oxidation:**
    - **Reagents:** Sodium dichromate (Na<sub>2</sub>Cr<sub>2</sub>O<sub>7</sub>) and Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) [6].
    - **Product: 2-Methyl-4-octanone.** This is a multi-step reaction [6].

## Analytical Data

- **IR Spectrum:** A gas-phase infrared (IR) spectrum is available from the **NIST Mass Spectrometry Data Center** [2]. This spectrum is crucial for identifying the functional groups and fingerprinting the compound.
- **SMILES String:** CCCCC(=O)CC(C)C [4] [7] [8]. This string provides a simple textual representation of the molecular structure.
- **InChIKey:** ICSKJDZASFIJQK-UHFFFA0YSA-N [2] [4] [7]. This is a standard hash of the molecular structure, useful for database searching.

## Information Constraints and Further Research

It is important to note the limitations of the current data. The melting point and density are marked as estimates, and detailed safety data (e.g., a full Safety Data Sheet) was not located in the search results. A risk statement "R52" is mentioned, which refers to being harmful to aquatic organisms, but the complete classification is not provided [1] [6].

To acquire a more comprehensive whitepaper, you may need to:

- **Consult Specialized Databases:** Search for full-text scientific papers using the CAS Number (7492-38-8) or InChIKey on platforms like SciFinder, Reaxys, or PubMed.
- **Request from Suppliers:** Contact chemical suppliers like Thermo Scientific Chemicals or Merck directly for detailed technical data sheets [1] [4] [7].

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## References

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